

# 2-Amino-5-chloropyridine-3-sulfonamide molecular structure and formula

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## Compound of Interest

Compound Name: 2-Amino-5-chloropyridine-3-sulfonamide

Cat. No.: B069703

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## An In-Depth Technical Guide to 2-Amino-5-chloropyridine-3-sulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and available physicochemical and biological data for **2-Amino-5-chloropyridine-3-sulfonamide**. This document is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development.

## Molecular Structure and Formula

**2-Amino-5-chloropyridine-3-sulfonamide** is a substituted pyridine derivative containing both an amino and a sulfonamide functional group. These features are of significant interest in medicinal chemistry due to their prevalence in a wide range of biologically active compounds.

Molecular Formula: C<sub>5</sub>H<sub>6</sub>ClN<sub>3</sub>O<sub>2</sub>S[1]

IUPAC Name: **2-amino-5-chloropyridine-3-sulfonamide**[1]

CAS Number: 163137-44-8[1]

Canonical SMILES: C1=C(C=NC(=C1S(=O)(=O)N)N)Cl

Molecular Structure:

Caption: Molecular structure of **2-Amino-5-chloropyridine-3-sulfonamide**.

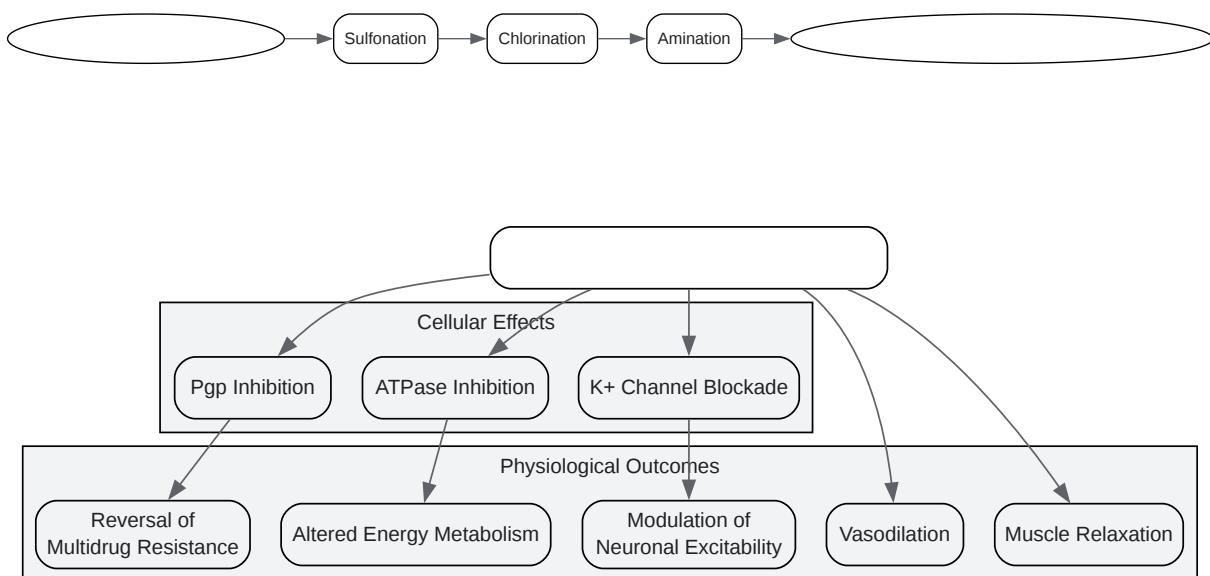
## Physicochemical Properties

A summary of the available quantitative data for **2-Amino-5-chloropyridine-3-sulfonamide** is presented in the table below. It is important to note that experimental data such as melting point, boiling point, and solubility are not readily available in the searched literature. The provided flash point is the sole experimentally determined physical property found.

Property	Value	Source
Molecular Weight	207.63 g/mol	[1]
Appearance	White powder	[2]
Flash Point	213 °C	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Storage	Store at room temperature	[2]

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Amino-5-chloropyridine-3-sulfonamide** are not explicitly available in the reviewed literature. The synthesis of the related compound, 2-amino-5-chloropyridine, is well-documented and typically involves the chlorination of 2-aminopyridine. It is plausible that the synthesis of the target sulfonamide derivative would proceed from a suitably substituted aminopyridine precursor. A potential synthetic workflow is outlined below.



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## References

- 1. 2-AMINO-5-CHLOROPYRIDINE-3-SULFONAMIDE | CAS 163137-44-8 [matrix-fine-chemicals.com]
- 2. enao.lookchem.com [enao.lookchem.com]
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